

# Lack of Scientific Data on the Neuroprotective Properties of Angeloyl-(+)-gomisin K3

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## Compound of Interest

Compound Name: Angeloyl-(+)-gomisin K3

Cat. No.: B15590095

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A comprehensive search of available scientific literature and databases has revealed no specific studies detailing the neuroprotective properties, mechanisms of action, or experimental protocols for the compound **Angeloyl-(+)-gomisin K3**.

While **Angeloyl-(+)-gomisin K3** is a recognized dibenzocyclooctane lignan isolated from *Schisandra bicolor*, it appears to be a compound that has not yet been characterized for its effects on the nervous system. Chemical suppliers list the molecule, but research publications investigating its biological activity in the context of neuroprotection are absent from the current scientific record.

This lack of data makes it impossible to fulfill the request for an in-depth technical guide with quantitative data, detailed experimental methodologies, and signaling pathway diagrams specifically for **Angeloyl-(+)-gomisin K3**.

## Alternative Subject Proposal: Gomisin N

Given your interest in the neuroprotective potential of *Schisandra* lignans, we propose to create the requested in-depth technical guide on a closely related and well-researched compound: Gomisin N.

Gomisin N, also isolated from *Schisandra chinensis*, has been the subject of multiple studies investigating its neuroprotective effects. There is sufficient published data to:

- Summarize quantitative data on its efficacy in various experimental models.

- Provide detailed experimental protocols from cited studies.
- Create diagrams of the signaling pathways involved in its mechanism of action, such as the PI3K/Akt/mTOR and GSK3 $\beta$ /Nrf2 pathways.[1][2]

This alternative would allow for a comprehensive and data-rich technical guide that meets all the core requirements of your original request, including data tables and Graphviz visualizations.

We await your confirmation to proceed with the development of a detailed technical guide on the neuroprotective properties of Gomisin N.

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## References

- 1. Gomisin N attenuated cerebral ischemia-reperfusion injury through inhibition of autophagy by activating the PI3K/AKT/mTOR pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Gomisin N rescues cognitive impairment of Alzheimer's disease by targeting GSK3 $\beta$  and activating Nrf2 signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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